

Material safety data sheet for Glutarimide-Isoindolinone-NH-PEG2-COOH

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Compound of Interest

Compound Name:

Glutarimide-Isoindolinone-NHPEG2-COOH

Cat. No.:

B8195863

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Technical Guide: Glutarimide-Isoindolinone-NH-PEG2-COOH

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Glutarimide-Isoindolinone-NH-PEG2-COOH**, a key building block in the development of targeted protein degraders. The information is intended for use by professionals in research and drug development.

Introduction

Glutarimide-Isoindolinone-NH-PEG2-COOH is a synthetic E3 ligase ligand-linker conjugate. [1][2][3] It incorporates a glutarimide-based ligand that binds to the Cereblon (CRBN) E3 ubiquitin ligase and is attached to a PEG2 linker with a terminal carboxylic acid.[1][2][3] This bifunctional nature makes it a critical component in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

PROTACs are novel therapeutic agents that leverage the cell's own protein disposal machinery, the ubiquitin-proteasome system, to selectively eliminate disease-causing proteins.[1][3] **Glutarimide-Isoindolinone-NH-PEG2-COOH** serves as a foundational element for creating these targeted degraders, providing the crucial link to the E3 ligase.[2]



Physicochemical Properties

The following table summarizes the key physicochemical properties of **Glutarimide-Isoindolinone-NH-PEG2-COOH**.

| Property | Value | Source | |
|-------------------|---|--------|--|
| CAS Number | 2803827-03-2 | [1][4] | |
| Molecular Formula | C20H25N3O7 | [1] | |
| Molecular Weight | 419.43 g/mol | [1] | |
| Appearance | Yellow to brown oil | [1] | |
| Purity | ≥98% | [4][5] | |
| SMILES | O=C1C2=CC=C(C=C2CN1C3 C(NC(CC3)=O)=O)NCCOCCO CCC(O)=O | [1] | |

Material Safety and Handling

While a complete, independently verified Material Safety Data Sheet (MSDS) for this specific compound is not publicly available, information from suppliers provides guidance on safe handling and storage. Users should always refer to the specific SDS provided by their supplier and perform their own risk assessment before use.

General Safety Precautions

Based on the SDS for similar PEGylated compounds, standard laboratory safety practices should be employed.[6] This includes wearing appropriate personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat.[6][7] Work should be conducted in a well-ventilated area to avoid inhalation of any potential vapors.[7]

Storage and Stability

Proper storage is crucial to maintain the integrity of the compound.



| Condition | Duration | Notes | |
|-----------|----------|------------------------------------|--|
| -20°C | 1 month | Protect from light.[1] | |
| -80°C | 6 months | In solvent, protect from light.[1] | |

The compound is shipped at room temperature in the continental US, though this may vary for other locations.[1]

Experimental Protocols and Solubility

This section details protocols for the preparation of stock and in vivo solutions, which are critical for experimental reproducibility.

Solubility Data

The solubility of **Glutarimide-Isoindolinone-NH-PEG2-COOH** has been determined in various solvents.

| Solvent | Concentration | entration Notes | |
|---------|-------------------------|--|--|
| DMSO | 73.33 mg/mL (174.83 mM) | Requires sonication.[1][3] Use of hygroscopic DMSO can significantly impact solubility; newly opened DMSO is recommended.[1] | |

Preparation of Stock Solutions

The following table provides volumes for preparing stock solutions at various concentrations.



| Desired Concentration | Mass of Compound | | |
|--------------------------|------------------|------------|------------|
| 1 mg | 5 mg | 10 mg | _ |
| 1 mM | 2.3842 mL | 11.9209 mL | 23.8419 mL |
| 5 mM | 0.4768 mL | 2.3842 mL | 4.7684 mL |
| 10 mM | 0.2384 mL | 1.1921 mL | 2.3842 mL |

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot and store solutions once prepared.[1]

Preparation of In Vivo Solutions

For animal studies, the following solvent systems have been used to prepare clear solutions. It is recommended to add each solvent sequentially.

- Method 1 (SBE-β-CD in Saline):
 - Prepare a stock solution in DMSO.
 - Add 10% DMSO stock solution to 90% (20% SBE-β-CD in saline).
 - This yields a clear solution with a solubility of ≥ 6.75 mg/mL.[1]
- Method 2 (Corn Oil):
 - Prepare a stock solution in DMSO.
 - Add 10% DMSO stock solution to 90% corn oil.
 - This yields a clear solution with a solubility of ≥ 6.75 mg/mL.[1]
- Method 3 (PEG300/Tween-80/Saline):
 - Prepare a stock solution in DMSO.
 - Sequentially add: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

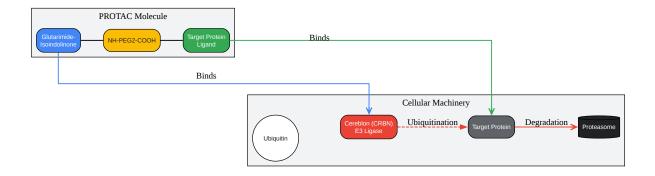


This yields a clear solution with a solubility of ≥ 5.5 mg/mL.[3]

Mechanism of Action in PROTAC Technology

Glutarimide-Isoindolinone-NH-PEG2-COOH is a key component in the formation of PROTACs, which function by inducing the degradation of a target protein. The process involves the formation of a ternary complex between the target protein, the PROTAC, and an E3 ubiquitin ligase.

The glutarimide-isoindolinone moiety of this molecule binds to Cereblon, a substrate receptor of the CRL4-CRBN E3 ubiquitin ligase complex.[1][3] The terminal carboxylic acid of the PEG linker allows for conjugation to a ligand that binds to a specific target protein. This dual binding brings the target protein into close proximity with the E3 ligase, leading to its ubiquitination and subsequent degradation by the proteasome.[1][3]



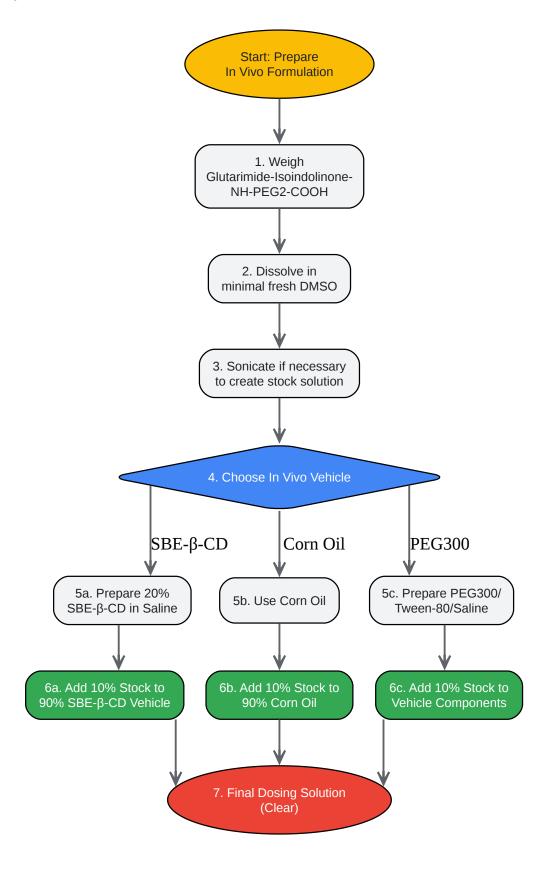
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Caption: PROTAC mechanism of action.

Experimental and Logical Workflows



The following diagram illustrates a typical workflow for preparing an in vivo formulation of a PROTAC synthesized from **Glutarimide-Isoindolinone-NH-PEG2-COOH**.





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Caption: Workflow for in vivo solution preparation.

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